

Spectroscopic Data of Diisobutyl (4-methoxybenzylidene)malonate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Diisobutyl (4-methoxybenzylidene)malonate*

CAS No.: 72955-42-1

Cat. No.: B12657757

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This technical guide provides a comprehensive overview of the spectroscopic data for **diisobutyl (4-methoxybenzylidene)malonate**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data of the title compound. The guide offers not only the spectral data but also the underlying principles and experimental protocols, ensuring a thorough understanding of the compound's structural characterization.

Introduction

Diisobutyl (4-methoxybenzylidene)malonate is a derivative of malonic acid, often synthesized via the Knoevenagel condensation.^{[1][2][3][4][5]} This class of compounds serves as a versatile scaffold in organic synthesis and is of interest in medicinal chemistry and materials science. Accurate structural elucidation through spectroscopic methods is paramount for its application and further development. This guide provides a detailed analysis of its characteristic spectral signatures.

Molecular Structure and Synthesis

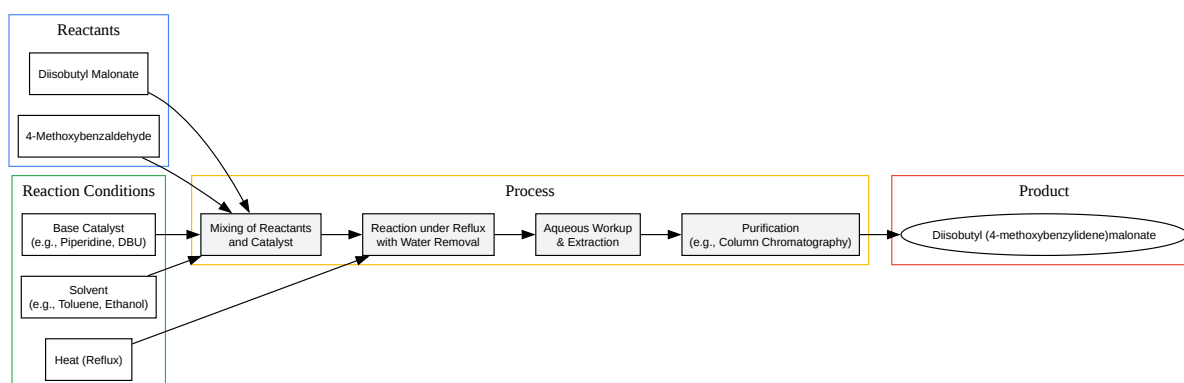
The structure of **diisobutyl (4-methoxybenzylidene)malonate** is characterized by a central malonate unit esterified with two isobutyl groups and substituted with a 4-methoxybenzylidene moiety.

Diagram: Molecular Structure of **Diisobutyl (4-methoxybenzylidene)malonate**

Caption: Molecular structure of **diisobutyl (4-methoxybenzylidene)malonate**.

A standard synthesis protocol involves the Knoevenagel condensation of 4-methoxybenzaldehyde with diisobutyl malonate, typically catalyzed by a base such as piperidine or DBU in a suitable solvent.^{[1][3]}

Diagram: Knoevenagel Condensation Workflow



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Caption: General workflow for the synthesis of **diisobutyl (4-methoxybenzylidene)malonate**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Experimental Protocol:

A sample of **diisobutyl (4-methoxybenzylidene)malonate** (typically 5-20 mg) is dissolved in a deuterated solvent (e.g., 0.6 mL of CDCl₃) in a 5 mm NMR tube.^[6] The spectrometer is locked to the deuterium signal of the solvent, and the magnetic field is shimmed to achieve optimal resolution.^[6] A standard ¹H NMR experiment is then performed.

Predicted ¹H NMR Data:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.70	s	1H	=CH (vinyl proton)
~7.45	d	2H	Ar-H (ortho to -CH=)
~6.95	d	2H	Ar-H (ortho to -OCH ₃)
~3.90	d	4H	-OCH ₂ -
~3.85	s	3H	-OCH ₃
~2.00	m	2H	-CH(CH ₃) ₂
~0.95	d	12H	-CH(CH ₃) ₂

Interpretation:

- Vinyl Proton (=CH):** The singlet around 7.70 ppm is characteristic of the vinylic proton of the benzylidene group. Its downfield shift is due to the deshielding effect of the adjacent aromatic ring and the two carbonyl groups.

- Aromatic Protons (Ar-H): The aromatic region will show two doublets, characteristic of a para-substituted benzene ring. The protons ortho to the electron-withdrawing benzyldiene group are expected to be more deshielded (~7.45 ppm) than the protons ortho to the electron-donating methoxy group (~6.95 ppm).^[7]
- Methoxy Protons (-OCH₃): A sharp singlet at approximately 3.85 ppm corresponds to the three protons of the methoxy group.^[7]
- Isobutyl Protons (-OCH₂CH(CH₃)₂): The isobutyl groups will exhibit a doublet for the methylene protons (-OCH₂-) around 3.90 ppm, coupled to the adjacent methine proton. The methine proton (-CH(CH₃)₂) will appear as a multiplet around 2.00 ppm, coupled to both the methylene and methyl protons. The twelve methyl protons (-CH(CH₃)₂) will give a doublet around 0.95 ppm, coupled to the methine proton.^{[8][9]}

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule.

Experimental Protocol:

A more concentrated sample (20-50 mg) in a deuterated solvent is typically required for ¹³C NMR compared to ¹H NMR.^[6] A standard proton-decoupled ¹³C NMR experiment is performed to obtain a spectrum with singlets for each unique carbon atom.

Predicted ¹³C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~167	C=O (ester carbonyls)
~162	Ar-C (para to -CH=, attached to -OCH ₃)
~142	=CH (vinyl carbon)
~132	Ar-C (ortho to -CH=)
~128	Ar-C (ipso to -CH=)
~127	=C(COOR) ₂
~114	Ar-C (ortho to -OCH ₃)
~72	-OCH ₂ -
~55	-OCH ₃
~28	-CH(CH ₃) ₂
~19	-CH(CH ₃) ₂

Interpretation:

- Carbonyl Carbons (C=O): The two ester carbonyl carbons are expected to resonate at the downfield region, around 167 ppm.[\[10\]](#)[\[11\]](#)
- Aromatic and Vinylic Carbons: The aromatic and vinylic carbons will appear in the range of 114-162 ppm. The carbon attached to the electron-donating methoxy group will be the most shielded among the aromatic carbons. The vinylic carbon attached to the aromatic ring (=CH) will be more downfield than the one attached to the malonate moiety (=C(COOR)₂).[\[10\]](#)[\[11\]](#)
- Aliphatic Carbons: The carbons of the isobutyl and methoxy groups will appear in the upfield region. The -OCH₂- carbon of the isobutyl group is expected around 72 ppm, the methoxy carbon (-OCH₃) around 55 ppm, the methine carbon (-CH(CH₃)₂) around 28 ppm, and the methyl carbons (-CH(CH₃)₂) around 19 ppm.[\[9\]](#)[\[12\]](#)

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol:

The IR spectrum can be recorded using various techniques. For a solid sample, a KBr pellet can be prepared by mixing a small amount of the compound with dry KBr powder and pressing it into a disc.^{[13][14]} Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.^{[15][16]}

Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	=C-H stretch (aromatic and vinyl)
~2960-2870	Strong	C-H stretch (aliphatic)
~1725	Strong, sharp	C=O stretch (ester carbonyl, conjugated)
~1600, ~1510	Medium	C=C stretch (aromatic ring)
~1250, ~1030	Strong	C-O stretch (ester and ether)

Interpretation:

- **C=O Stretch:** A strong and sharp absorption band around 1725 cm⁻¹ is the most characteristic feature, corresponding to the stretching vibration of the conjugated ester carbonyl groups.^{[17][18][19][20]} The conjugation with the benzylidene double bond lowers the frequency compared to a saturated ester.^[17]
- **C-H Stretches:** Aromatic and vinylic C-H stretching vibrations are expected just above 3000 cm⁻¹, while the aliphatic C-H stretches of the isobutyl and methoxy groups will appear in the 2960-2870 cm⁻¹ region.
- **C=C Stretches:** Aromatic C=C stretching vibrations typically appear as a pair of bands around 1600 and 1510 cm⁻¹.

- C-O Stretches: Strong absorption bands in the 1250-1030 cm^{-1} region are due to the C-O stretching vibrations of the ester and ether functional groups.[18]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol:

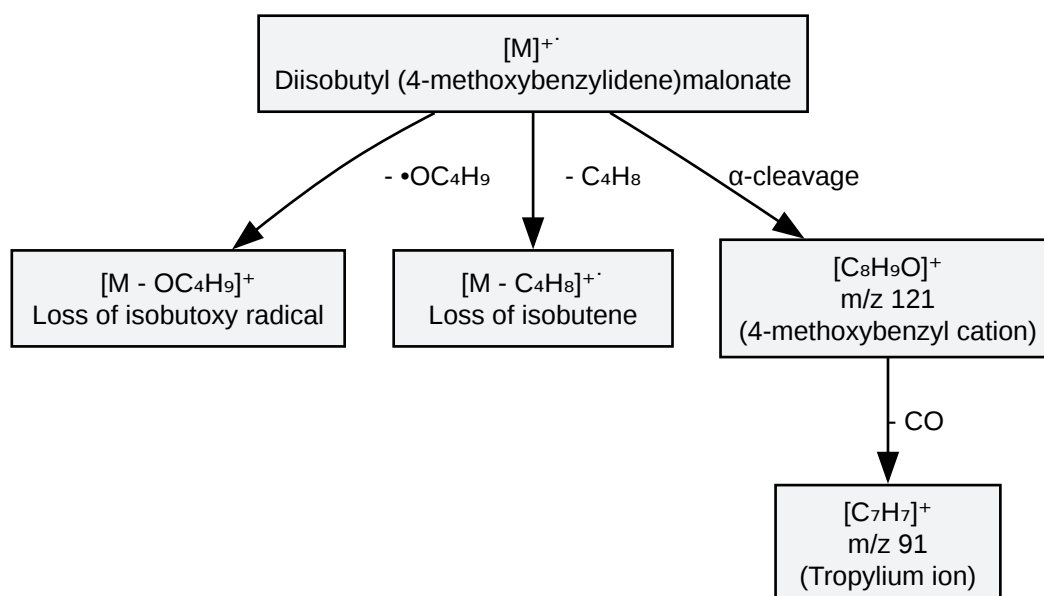
The sample is introduced into the mass spectrometer, where it is ionized.[21][22] Common ionization techniques include Electron Ionization (EI) and Electrospray Ionization (ESI).[23][24] The resulting ions are then separated based on their mass-to-charge ratio (m/z) and detected.[21][22]

Predicted Fragmentation Pattern (EI-MS):

The fragmentation of **diisobutyl (4-methoxybenzylidene)malonate** under electron impact is expected to follow pathways observed for similar malonate and benzylidene derivatives.

- Molecular Ion (M^{+}): The molecular ion peak should be observed at m/z corresponding to the molecular weight of the compound ($\text{C}_{19}\text{H}_{26}\text{O}_5$).
- Loss of Isobutoxy Radical ($-\text{OC}_4\text{H}_9$): A significant fragment may arise from the loss of an isobutoxy radical, leading to an acylium ion.
- Loss of Isobutene ($-\text{C}_4\text{H}_8$): McLafferty rearrangement can lead to the loss of isobutene.
- Formation of Tropylium Ion: Cleavage of the benzylidene group can lead to the formation of a substituted tropylium ion (m/z 121), a common fragmentation for benzyl derivatives.[25]
- Cleavage of the Malonate Moiety: Fragmentation of the malonate ester can also occur.

Diagram: Predicted Mass Spectrometry Fragmentation



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Caption: Plausible fragmentation pathways for **diisobutyl (4-methoxybenzylidene)malonate** in EI-MS.

Conclusion

The spectroscopic data presented in this guide provide a robust framework for the characterization of **diisobutyl (4-methoxybenzylidene)malonate**. The predicted 1H NMR, ^{13}C NMR, IR, and MS data, in conjunction with the detailed experimental protocols, offer a comprehensive resource for researchers. The unique combination of signals in each spectroscopic technique provides a "fingerprint" for this molecule, enabling its unambiguous identification and quality control in various scientific applications.

References

- Organic Chemistry | OpenStax. (2023, September 20). 12.8 Infrared Spectra of Some Common Functional Groups.
- Creative Proteomics. (n.d.). Mastering Mass Spectrometry: A Comprehensive Guide for Beginners.
- Wikipedia. (2024, February 13). Mass spectrometry.
- Oregon State University. (2022, March 9). The Mass Spectrometry Experiment.
- ALWSCI. (2025, July 24). How To Prepare And Run An NMR Sample.

- Spectroscopy Online. (2020, December 20). The C=O Bond, Part VI: Esters and the Rule of Three.
- Emerald Cloud Lab. (2025, September 17). ExperimentMassSpectrometry Documentation.
- University of Notre Dame. (2023, July 24). STANDARD OPERATING PROCEDURE FOR NMR EXPERIMENTS.
- Master Organic Chemistry. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra.
- Sociedade Brasileira de Química. (n.d.). A Simple and Efficient Protocol for the Knoevenagel Reaction of Benzyldenemalononitriles and the Evaluation of the Larvicidal Activity on Aedes Aegypti.
- Emory University. (2013, June 22). NMR Experiment Procedure.
- National Center for Biotechnology Information. (2014, July 15). Negative charge induced dissociation: fragmentation of deprotonated N-benzylidene-2-hydroxylanilines in electrospray ionization mass spectrometry.
- ChemicalBook. (n.d.). Diethyl isobutylmalonate(10203-58-4) ¹³C NMR spectrum.
- Michigan State University. (n.d.). NMR Spectroscopy.
- JEOL USA. (n.d.). NMR Basics for the absolute novice.
- University of California, Los Angeles. (n.d.). Sample preparation for FT-IR.
- ACS Publications. (2021, October 18). Sequential Knoevenagel Condensation/Cyclization for the Synthesis of Indene and Benzofulvene Derivatives.
- University of British Columbia. (n.d.). 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I.
- University of Missouri–St. Louis. (n.d.). 4406 GC-MS procedure and background.docx.
- ChemicalBook. (n.d.). Diisopropyl malonate(13195-64-7) ¹H NMR spectrum.
- Bruker. (n.d.). Guide to FT-IR Spectroscopy.
- Drawell. (2024, May 31). Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods.
- PubChem. (n.d.). Diethyl isobutylmalonate.
- Bellevue College. (n.d.). Analysis of Functional Groups using Infrared (IR) Spectroscopy.
- Heterocyclic Letters. (n.d.). Efficient Protocol for Knoevenagel Condensation in Presence of the Diazabicyclo[5.4.0]undec-7-ene.
- ChemicalBook. (n.d.). Diisopropyl malonate(13195-64-7) ¹³C NMR spectrum.
- Academia.edu. (n.d.). Mass spectrometric fragmentation of some arylidenecycloalkanones.
- University of Houston. (n.d.). Lab 9 – Fourier Transform Infrared (FTIR) Spectroscopy.
- PubChem. (n.d.). 4-Methoxybenzaldehyde.
- University of Wisconsin-Madison. (n.d.). fourier transform infrared spectroscopy.
- BenchChem. (n.d.). A Comparative ¹H NMR Spectral Analysis of 4-Alkoxybenzaldehydes.
- Banaras Hindu University. (2007). Novel Methods of Knoevenagel Condensation.

- ChemicalBook. (n.d.). DIETHYL SEC-BUTYLMALONATE(83-27-2) ^1H NMR spectrum.
- Doc Brown's Chemistry. (n.d.). and explaining ^{13}C NMR spectrum of 1-iodo-2-methylpropane.
- Delta State University. (n.d.). COMPARISON OF ^{13}C -NMR CHEMICAL SHIFTS WITH QUANTUM CALCULATIONS.
- National Center for Biotechnology Information. (2020, July 29). Synthesis of benzylidenemalononitrile by Knoevenagel condensation through monodisperse carbon nanotube-based NiCu nanohybrids.
- SpringerLink. (n.d.). Table 1 Reaction of 4-methoxyaniline, 4-methoxybenzaldehyde, acetylacetone and nitromethane in different conditionsa.
- ChemicalBook. (n.d.). Diethyl butylmalonate(133-08-4) ^1H NMR spectrum.
- mVOC 4.0. (n.d.). 4-Methoxybenzaldehyde.
- Volochem Inc. (n.d.). 4-Methoxybenzaldehyde.
- Chemistry LibreTexts. (2024, March 19). 13.10: Characteristics of ^{13}C NMR Spectroscopy.
- Guidechem. (n.d.). 13195-64-7 Diisopropyl malonate $\text{C}_9\text{H}_{16}\text{O}_4$, Formula,NMR,Boiling Point,Density,Flash Point.
- Compound Interest. (2015). a guide to ^{13}C nmr chemical shift values.
- ChemicalBook. (n.d.). Isobutyl acetate(110-19-0) ^{13}C NMR spectrum.
- PubChem. (n.d.). Propanedioic acid, dibutyl ester.
- National Center for Biotechnology Information. (2012, July 15). The ESI CAD fragmentations of protonated 2,4,6-tris(benzylamino)- and tris(benzyloxy)-1,3,5-triazines involve benzyl-benzyl interactions: a DFT study.
- YouTube. (2022, January 22). Mass Spectrometry :Fragmentation Pattern & Rules(Part-I).

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Sources

- 1. static.sites.s bq.org.br [static.sites.s bq.org.br]
- 2. pubs.acs.org [pubs.acs.org]
- 3. asianpubs.org [asianpubs.org]
- 4. bhu.ac.in [bhu.ac.in]

- [5. Synthesis of benzylidenemalononitrile by Knoevenagel condensation through monodisperse carbon nanotube-based NiCu nanohybrids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. How To Prepare And Run An NMR Sample - Blogs - News \[alwsci.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. ¹³C nmr spectrum of 1-iodo-2-methylpropane C₄H₉I \(CH₃\)₂CHCH₂I analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of isobutyl iodide C₁₃ ¹³-C nmr carbon-13 doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [9. Isobutyl acetate\(110-19-0\) ¹³C NMR spectrum \[chemicalbook.com\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)
- [11. compoundchem.com \[compoundchem.com\]](#)
- [12. ntweb.deltastate.edu \[ntweb.deltastate.edu\]](#)
- [13. drawellanalytical.com \[drawellanalytical.com\]](#)
- [14. mse.washington.edu \[mse.washington.edu\]](#)
- [15. Guide to FT-IR Spectroscopy | Bruker \[bruker.com\]](#)
- [16. egikunoo.wordpress.com \[egikunoo.wordpress.com\]](#)
- [17. 12.8 Infrared Spectra of Some Common Functional Groups - Organic Chemistry | OpenStax \[openstax.org\]](#)
- [18. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [19. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [20. 6.3 IR Spectrum and Characteristic Absorption Bands – Organic Chemistry I \[kpu.pressbooks.pub\]](#)
- [21. Mass spectrometry - Wikipedia \[en.wikipedia.org\]](#)
- [22. The Mass Spectrometry Experiment \[sites.science.oregonstate.edu\]](#)
- [23. ms-nmr.alfa-chemistry.com \[ms-nmr.alfa-chemistry.com\]](#)
- [24. emeraldcloudlab.com \[emeraldcloudlab.com\]](#)
- [25. youtube.com \[youtube.com\]](#)
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